

Methodological Guide for Psb-KD107 Experiments

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Compound of Interest

Compound Name: *Psb-KD107*

Cat. No.: *B10794380*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for conducting experiments with **Psb-KD107**, a potent and selective agonist for the G protein-coupled receptor 18 (GPR18). This guide is intended to facilitate the study of **Psb-KD107**'s mechanism of action and its effects on various signaling pathways.

Introduction

Psb-KD107 is a first-in-class, non-lipid-like agonist of the orphan G protein-coupled receptor GPR18.^[1] It has demonstrated significant potency and efficacy in a variety of functional assays, making it a valuable tool for investigating the physiological and pathological roles of GPR18. This guide outlines key in vitro experiments to characterize the pharmacological properties of **Psb-KD107**, including its effects on vascular tone and downstream cellular signaling pathways.

Data Presentation

The following tables summarize the quantitative data for **Psb-KD107** in key functional assays.

Table 1: Potency and Efficacy of **Psb-KD107** in Functional Assays

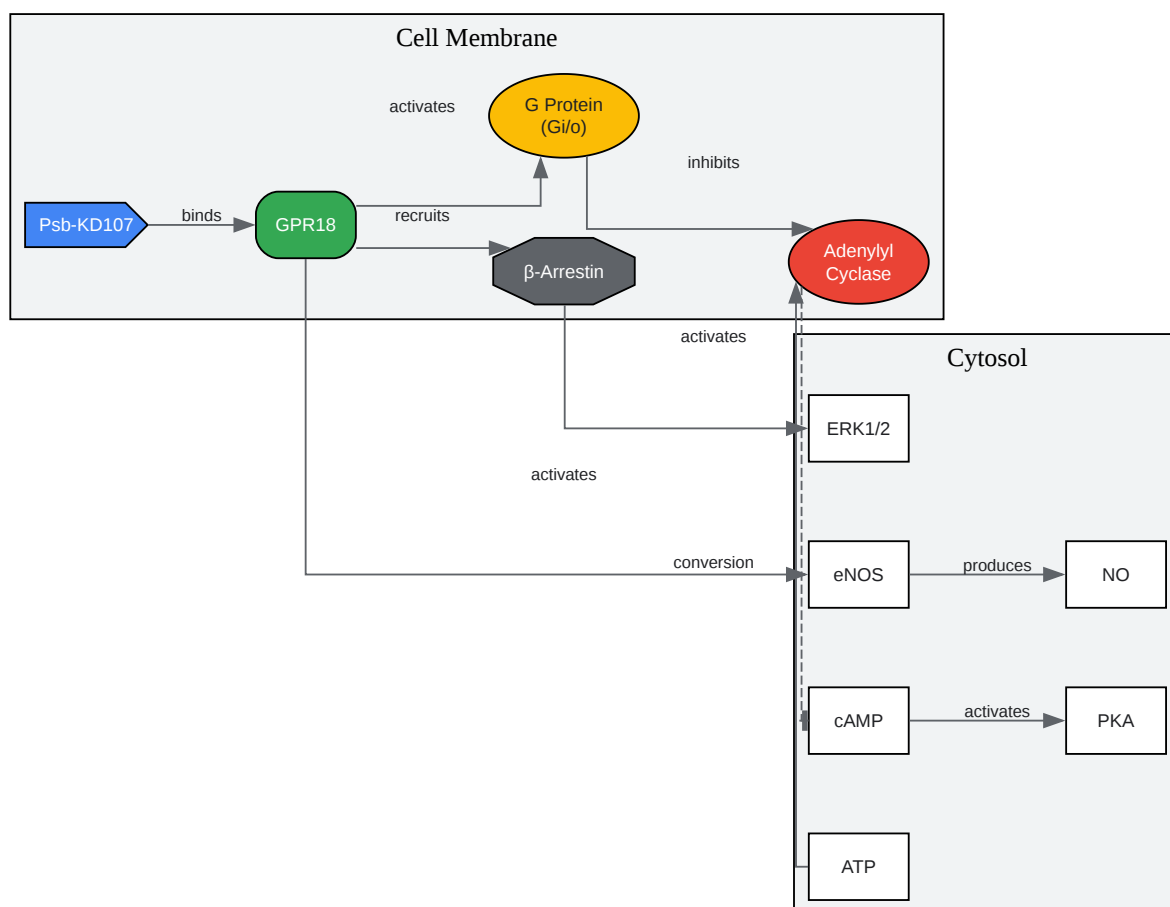
Assay Type	Species/Cell Line	Parameter	Value	Reference
β -Arrestin Recruitment	Human (CHO cells)	EC50	0.562 μ M	[2][3][4]
β -Arrestin Recruitment	Mouse	EC50	1.78 μ M	[2]
Vasorelaxation (Aortic Rings)	Rat	pIC50	5.22	

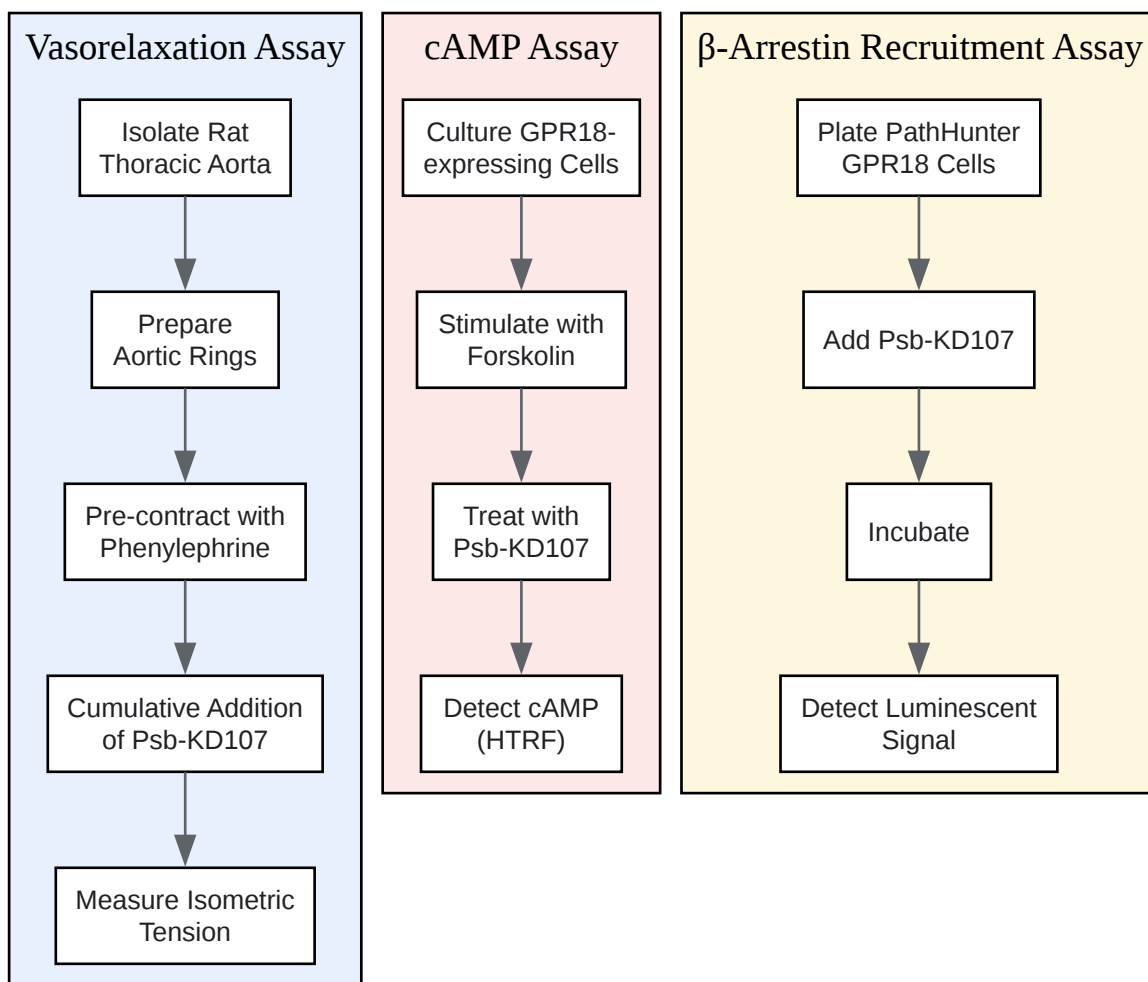
Table 2: Effect of GPR18 Antagonist (PSB-CB-92) on **Psb-KD107**-induced Vasorelaxation

Condition	Parameter	Value	Reference
Psb-KD107 alone	pIC50	5.22 \pm 0.020	
Psb-KD107 + 10 μ M PSB-CB-92	pIC50	4.884 \pm 0.020	
Psb-KD107 + 20 μ M PSB-CB-92	pIC50	4.735 \pm 0.023	

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathways activated by **Psb-KD107** and the general workflows for the described experimental protocols.





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